

Personal protective equipment for handling 1-(3-Aminophenyl)ethane-1,2-diol

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Compound of Interest

Compound Name: 1-(3-Aminophenyl)ethane-1,2-diol

Cat. No.: B3213720

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Safe Handling and Disposal of **1-(3-Aminophenyl)ethane-1,2-diol**: A Comprehensive Guide for Laboratory Professionals

Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **1-(3-Aminophenyl)ethane-1,2-diol** (CAS No: 112534-31-3). Adherence to these guidelines is paramount to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. This compound is known to cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **1-(3-Aminophenyl)ethane-1,2-diol**.

Protection Type	Equipment	Specifications & Rationale
Eye Protection	Safety Goggles & Face Shield	Chemical splash goggles are mandatory to prevent contact with the eyes. A face shield should be worn over the goggles to provide an additional layer of protection for the entire face, especially when handling larger quantities or during procedures with a high risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are not recommended for handling aromatic amines due to poor chemical resistance. Butyl or Neoprene gloves are the preferred choice. Always double-glove. It is critical to consult the glove manufacturer's chemical resistance guide for specific breakthrough times and degradation information.
Recommended Glove Types:	Butyl Rubber: Offers excellent resistance to a wide range of chemicals, including many amines. Neoprene: Provides good resistance to acids, bases, and some organic solvents.	
Respiratory Protection	Air-Purifying Respirator (APR)	Due to the risk of respiratory irritation, a NIOSH-approved air-purifying respirator is required. The choice of cartridge depends on the

physical form of the chemical
being handled.

For solid/dust form: Use a half-mask or full-face respirator with P100 (HEPA) particulate filters.

For solutions or when heating: Use a half-mask or full-face respirator with organic vapor (OV) cartridges in combination with P100 particulate filters.

Body Protection Laboratory Coat & Chemical Apron

A standard laboratory coat should be worn at all times. When there is a significant risk of splashing, a chemical-resistant apron made of a material like rubber or PVC should be worn over the lab coat.

Foot Protection Closed-toe Shoes

Fully enclosed, chemical-resistant footwear is required in all laboratory settings where this chemical is handled.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **1-(3-Aminophenyl)ethane-1,2-diol** minimizes the risk of exposure and ensures a safe working environment.

- Preparation and Engineering Controls:
 - All handling of this chemical, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
 - Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.

- Prepare all necessary equipment and reagents before commencing work to avoid interruptions.
- Donning Personal Protective Equipment:
 - Put on all required PPE as outlined in the table above before entering the designated handling area. Ensure gloves are inspected for any signs of damage before use.
- Handling the Chemical:
 - When weighing the solid, use a disposable weigh boat and handle with care to avoid generating dust.
 - If preparing a solution, add the solid to the solvent slowly to prevent splashing.
 - Keep all containers with the chemical tightly sealed when not in use.
- Post-Handling Procedures:
 - After handling, decontaminate the work area in the fume hood.
 - Carefully remove and dispose of gloves in the designated hazardous waste container.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **1-(3-Aminophenyl)ethane-1,2-diol** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

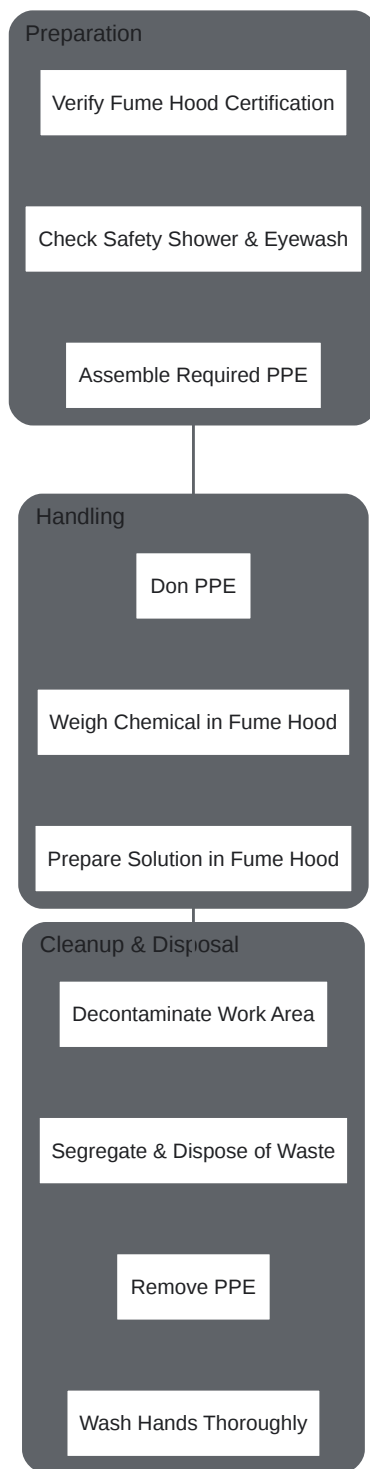
- Waste Segregation and Collection:
 - All solid waste contaminated with **1-(3-Aminophenyl)ethane-1,2-diol** (e.g., weigh boats, paper towels, gloves, etc.) must be collected in a designated, clearly labeled hazardous waste container.
 - Liquid waste containing this chemical must be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless

compatibility has been confirmed.

- Container Management:
 - Waste containers must be kept closed at all times except when adding waste.
 - Ensure waste containers are stored in a designated satellite accumulation area within the laboratory.
- Final Disposal:
 - **1-(3-Aminophenyl)ethane-1,2-diol** is classified as a hazardous waste and must be disposed of through a licensed hazardous waste disposal company.
 - It is often recommended that aromatic amine waste be dissolved in a combustible solvent and incinerated in a chemical incinerator equipped with an afterburner and scrubber.^[1]
 - Never dispose of this chemical down the drain or in regular trash.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **1-(3-Aminophenyl)ethane-1,2-diol** in a laboratory setting.



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Caption: Workflow for handling **1-(3-Aminophenyl)ethane-1,2-diol**.

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References

- 1. Ansell 8th Edition Chemical Resistance Guide - All American Environmental Services Inc [aaesi.com]
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